

Application Notes and Protocols: Preparation of Fura-2 Pentapotassium Salt Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fura-2 pentapotassium*

Cat. No.: *B2536095*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fura-2 is a ratiometric, ultraviolet (UV) light-excitabile fluorescent indicator dye used for the quantitative measurement of intracellular calcium concentrations ($[Ca^{2+}]_i$). The pentapotassium salt form of Fura-2 is a membrane-impermeant version of the dye, making it ideal for direct introduction into cells via techniques such as microinjection, electroporation, or scrape loading. It is widely employed in various research areas, including neuroscience, muscle physiology, and drug discovery, to monitor calcium signaling pathways. Upon binding to Ca^{2+} , the excitation maximum of Fura-2 shifts from approximately 363 nm to 335 nm, while the emission maximum remains relatively constant at around 510 nm. The ratio of fluorescence emission at these two excitation wavelengths provides a precise measure of the intracellular calcium concentration.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Fura-2 pentapotassium** salt.

Property	Value	References
Molecular Weight	831.99 g/mol	[1][2]
Excitation Wavelength (Ca ²⁺ -free)	~363 nm	[3][4][5]
Excitation Wavelength (Ca ²⁺ -saturated)	~335 nm	[3][4][5]
Emission Wavelength	~505-512 nm	[3][4][6]
Dissociation Constant (Kd) for Ca ²⁺	~145 nM (at 22°C, pH 7.2)	[3][7]
Storage of Solid Form	-20°C, desiccated, protected from light	[1][2][5][8]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months (protect from light)	[6]

Experimental Protocol: Preparation of 10 mM Fura-2 Pentapotassium Salt Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Fura-2 pentapotassium salt**.

Materials:

- Fura-2, pentapotassium salt powder
- Anhydrous Dimethyl sulfoxide (DMSO) or high-purity water
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer

- Aluminum foil

Equipment:

- Analytical balance
- Fume hood

Procedure:

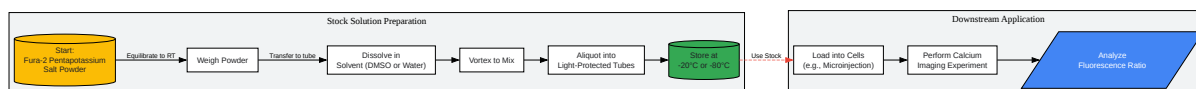
- Equilibration: Before opening, allow the vial of **Fura-2 pentapotassium** salt powder to warm to room temperature to prevent condensation of moisture.
- Weighing: In a fume hood, carefully weigh out the desired amount of **Fura-2 pentapotassium** salt powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 8.32 mg of the powder.
- Dissolution:
 - Using DMSO: Transfer the weighed powder to a microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration. For a 10 mM solution with 8.32 mg of powder, add 1 mL of DMSO. **Fura-2 pentapotassium** salt is soluble in DMSO.[\[3\]](#)[\[7\]](#)
 - Using Water/Aqueous Buffer: Alternatively, high-purity water or an aqueous buffer with a pH > 6 can be used.[\[2\]](#)[\[5\]](#)[\[8\]](#) Add the solvent to the powder in the microcentrifuge tube. Note that solubility in aqueous solutions may be slower.
- Mixing: Vortex the solution thoroughly until the **Fura-2 pentapotassium** salt is completely dissolved. The solution should be a light yellow color.[\[3\]](#)[\[5\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in light-protected microcentrifuge tubes (e.g., wrapped in aluminum foil or amber tubes).

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[6] Always protect the solution from light.^{[3][5][8]}

Visualizations

Signaling Pathway and Experimental Workflow

The following diagram illustrates the workflow for preparing the **Fura-2 pentapotassium** salt stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for **Fura-2 Pentapotassium** Salt Stock Solution Preparation and Use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fura 2 =80 113694-64-7 [sigmaaldrich.com]
- 2. Fura 2 Pentakaliumsalz suitable for fluorescence, ≥90% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. biotium.com [biotium.com]
- 4. antibodiesinc.com [antibodiesinc.com]

- 5. adipogen.com [adipogen.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Biotium Fura-2, Pentapotassium Salt, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 8. tools.thermofisher.com [tools.thermofisher.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Fura-2 Pentapotassium Salt Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2536095#how-to-prepare-fura-2-pentapotassium-salt-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com